SR59230A hydrochloride stability and storage conditions

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*SR59230A hydrochloride*
Cat. No.:	*B1663684*

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SR59230A Hydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of **SR59230A hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **SR59230A hydrochloride**?

A1: For optimal stability, solid **SR59230A hydrochloride** should be stored under specific conditions depending on the duration of storage. For short-term storage, ranging from days to weeks, it is recommended to keep the compound in a dry, dark environment at 0-4°C.[1] For long-term storage, spanning months to years, the compound should be stored at -20°C.[1] Some suppliers indicate that the solid is stable for several weeks at ambient temperature, such as during shipping.[1] However, for maintaining long-term purity and stability, refrigerated or frozen storage is advised. Always keep the container tightly sealed to protect it from moisture.[2]

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Q2: How should I store stock solutions of **SR59230A hydrochloride**?

A2: The stability of **SR59230A hydrochloride** stock solutions is highly dependent on the storage temperature. For long-term storage of up to one year, it is recommended to store aliquoted solutions at -80°C to prevent degradation.[3] For shorter-term storage, solutions can be kept at -20°C for up to one month.[2][3] It is crucial to aliquot stock solutions to avoid repeated freeze-thaw cycles, which can compromise the compound's integrity.[3]

Q3: What solvents are recommended for preparing **SR59230A hydrochloride** stock solutions?

A3: Dimethyl sulfoxide (DMSO) and water are the most commonly used solvents for preparing **SR59230A hydrochloride** stock solutions.[2][4] It is important to note that the solubility can vary between these solvents.

Q4: I am having trouble dissolving **SR59230A hydrochloride**. What could be the issue?

A4: Solubility issues with **SR59230A hydrochloride** can arise from several factors. One common issue when using DMSO is its hygroscopic nature, meaning it readily absorbs moisture from the air. This absorbed water can significantly reduce the solubility of the compound. Therefore, it is highly recommended to use newly opened or anhydrous DMSO for preparing stock solutions.[2][3] If you are still experiencing difficulties, sonication can aid in the dissolution process.[2]

Q5: There is conflicting information about the solubility of **SR59230A hydrochloride** in water. Can you clarify?

A5: Different suppliers provide varying data on the aqueous solubility of **SR59230A hydrochloride**. Some sources indicate solubility in water up to 2.5 mg/mL or 10 mM, potentially requiring sonication to achieve dissolution.[2][4] Conversely, other suppliers state that the compound is insoluble in water.[3] This discrepancy may be due to differences in the crystalline form of the compound or the specific experimental conditions used to determine solubility. If an aqueous solution is required, it is advisable to start with a small amount to test solubility under your specific conditions and to use sonication. For aqueous working solutions, filter sterilization using a 0.22 µm filter is also recommended before use.[2]

Data Summary Tables

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Table 1: Recommended Storage Conditions for **SR59230A Hydrochloride**

Form	Storage Duration	Temperature	Additional Notes
Solid	Short-term (days to weeks)	0-4°C[1] or Room Temperature[4][5][6]	Store in a dry, dark place.[1]
Solid	Long-term (months to years)	-20°C[1]	Keep container tightly sealed, away from moisture.[2]
Stock Solution	Up to 1 month	-20°C[2][3]	Aliquot to avoid repeated freeze-thaw cycles.[3]
Stock Solution	Up to 1 year	-80°C[3]	

Table 2: Solubility of **SR59230A Hydrochloride**

Solvent	Reported Solubility	Notes
DMSO	up to 250 mg/mL[2]	Use of newly opened, anhydrous DMSO is critical.[2][3] Sonication may be required.[2]
DMSO	up to 100 mM[4]	
DMSO	83 mg/mL[3]	
Water	up to 2.5 mg/mL[2]	Sonication may be required.[2]
Water	up to 10 mM[4]	
Water	Insoluble[3]	Discrepancies exist; test solubility with a small amount first.

Experimental Protocols

Protocol 1: Preparation of **SR59230A Hydrochloride** Stock Solution in DMSO

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- Preparation: Allow the vial of solid **SR59230A hydrochloride** and a new bottle of anhydrous DMSO to equilibrate to room temperature before opening.
- Weighing: Accurately weigh the desired amount of **SR59230A hydrochloride** powder in a sterile microcentrifuge tube.
- Dissolution: Add the appropriate volume of anhydrous DMSO to achieve the desired concentration. For example, to prepare a 10 mM stock solution from 1 mg of the compound (MW: 361.91), add approximately 276.3 µL of DMSO.
- Mixing: Vortex the solution thoroughly. If the compound does not fully dissolve, sonicate the vial in a water bath for 5-10 minutes.
- Storage: Aliquot the stock solution into smaller, single-use volumes and store at -20°C for short-term use (up to 1 month) or -80°C for long-term storage (up to 1 year).

Protocol 2: Preparation of Aqueous Working Solutions from DMSO Stock

- Thawing: Thaw a single aliquot of the DMSO stock solution at room temperature.
- Dilution: To prepare a working solution, dilute the DMSO stock solution with your desired aqueous buffer or cell culture medium. It is crucial to add the DMSO stock solution to the aqueous buffer while vortexing to prevent precipitation of the compound.
- Final Concentration: Ensure the final concentration of DMSO in your working solution is low enough to not affect your experimental system (typically <0.5%).
- Sterilization: If required for your application, sterile-filter the final aqueous working solution using a 0.22 µm syringe filter.
- Usage: Use the freshly prepared working solution immediately for optimal results.

Troubleshooting and Visual Guides

Troubleshooting Workflow for Solubility Issues

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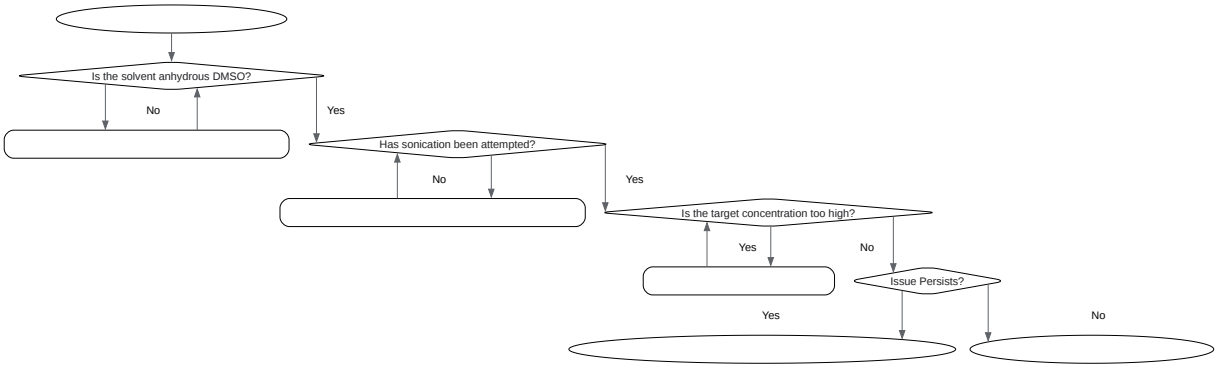

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Caption: Troubleshooting workflow for **SR59230A hydrochloride** solubility.

Recommended Storage Conditions

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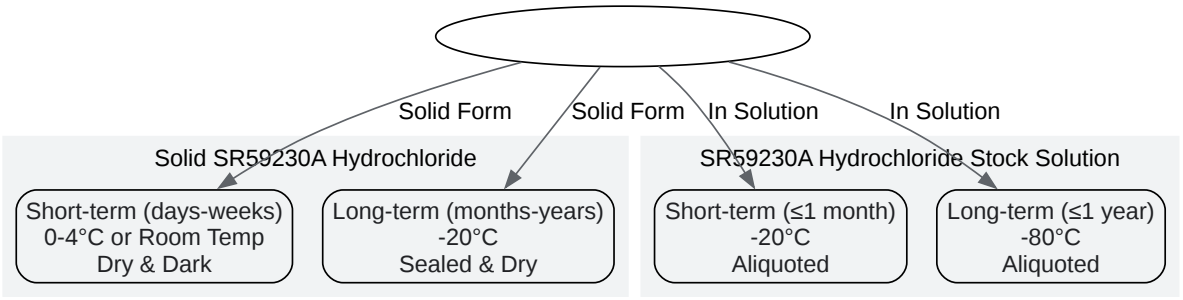

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Caption: Recommended storage conditions for **SR59230A hydrochloride**.

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References

- 1. medkoo.com [medkoo.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. selleckchem.com [selleckchem.com]
- 4. rndsystems.com [rndsystems.com]
- 5. SR 59230A hydrochloride | Adrenergic β3 Receptors | Tocris Bioscience [tocris.com]
- 6. apexbt.com [apexbt.com]

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